

Direct Blue 67 molecular weight and formula

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Compound of Interest

Compound Name: *Direct blue 67*

Cat. No.: *B1217340*

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In-Depth Technical Guide: Direct Blue 67

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Blue 67**, a synthetic diazo dye. The information is curated for professionals in research and development.

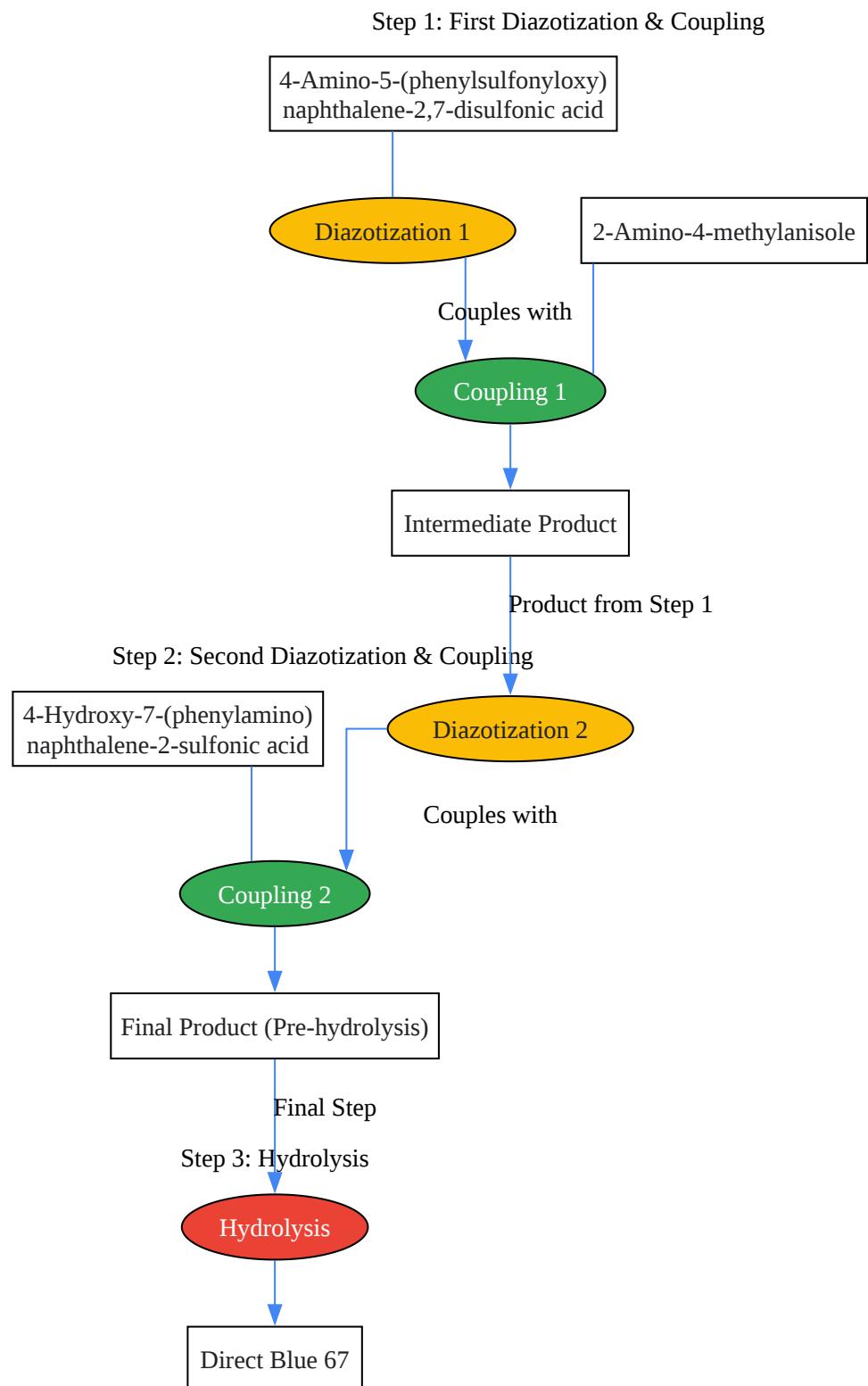
Core Molecular and Physical Data

Direct Blue 67 is a disazo direct dye used primarily in the textile, paper, and leather industries. Its chemical structure and properties are summarized below.

Property	Value
Molecular Formula	C ₃₄ H ₂₄ N ₅ Na ₃ O ₁₂ S ₃
Molecular Weight	859.75 g/mol
CAS Number	3354-97-0
Chemical Class	Disazo Dye
Synonyms	C.I. Direct Blue 67, C.I. 27925, Direct Supra Light Fast Blue 3R, Direct Fast Blue 3RL
Physical Appearance	Bluish-red to black powder
Solubility	Soluble in water (purple solution), soluble in ethanol (blue solution), insoluble in other organic solvents. ^[1]

Synthesis Pathway

The manufacturing of **Direct Blue 67** involves a multi-step diazotization and coupling process. A general outline of the synthesis is described, though detailed industrial protocols are proprietary. The process begins with the diazotization of 4-Amino-5-(phenylsulfonyloxy)naphthalene-2,7-disulfonic acid, which is then coupled with 2-Amino-4-methylanisole. This intermediate product undergoes another diazotization and is subsequently coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid under alkaline conditions. A final hydrolysis step yields the **Direct Blue 67** dye.^[1] An alternative synthesis route starts with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid.^[1]



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Conceptual Synthesis Workflow for **Direct Blue 67**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **Direct Blue 67** are not readily available in public literature, likely due to their proprietary nature. Similarly, while direct dyes are used in biological staining, specific standardized protocols for **Direct Blue 67** in this application are not well-documented in scientific databases. General protocols for direct dye staining often involve preparing an aqueous solution of the dye and immersing the substrate, sometimes with the addition of salts to improve dye uptake. For any specific research application, optimization of staining conditions would be required.

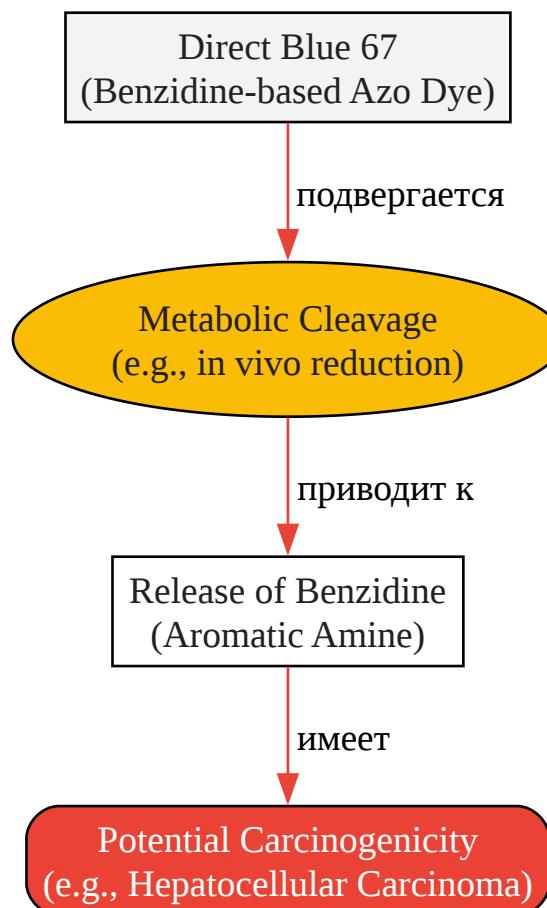
Biological Activity and Signaling Pathways

There is no scientific evidence to suggest that **Direct Blue 67** has a specific biological activity or interacts with cellular signaling pathways in a manner relevant to drug development. Its primary function is as a colorant.

Toxicological Information

A significant consideration for researchers working with **Direct Blue 67** and related azo dyes is their potential toxicity. Studies on structurally similar direct dyes, such as Direct Blue 6, have indicated that they can be metabolized *in vivo* to release benzidine, a known carcinogen. This metabolic cleavage of the azo bond can lead to the formation of harmful aromatic amines.

Toxicological studies have shown that some benzidine-based direct dyes are carcinogenic in animal models, inducing hepatocellular carcinomas.^{[2][3]} Therefore, handling of **Direct Blue 67** should be conducted with appropriate safety precautions, including the use of personal protective equipment to avoid inhalation and skin contact.



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Toxicological Concern Pathway for Benzidine-based Dyes.

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References

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- 2. 13-week subchronic toxicity studies of direct blue 6, direct black 38, and direct brown 95 dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
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